

1,7-Heptanediamine purity assessment methods

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Compound Focus: 1,7-Heptanediamine

CAS No.: 646-19-5

Cat. No.: S605898

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Basic Properties of 1,7-Heptanediamine

This table summarizes the fundamental identifiers and physical properties of **1,7-Heptanediamine**, which are crucial for its handling and identification in the lab [1].

Property	Value / Description
CAS RN	646-19-5
Synonyms	Heptamethylenediamine, 1,7-Heptanediamine
Molecular Formula	C ₇ H ₁₈ N ₂
Molecular Weight	130.24 g/mol
Physical State (20°C)	Solid
Melting Point	27 °C
Boiling Point	225 °C
Purity (from supplier)	>98.0% (GC)
Water Solubility	Soluble

Safety and Handling Information

Proper handling is critical. The following safety information was obtained from its Globally Harmonized System (GHS) classification [1].

Aspect	Details
GHS Pictogram	Corrosive
Signal Word	Danger
Hazard Statement	H314: Causes severe skin burns and eye damage.
Precautionary Statements	P260, P264, P280, P301+P330+P331, P303+P361+P353, P304+P340+P310, P305+P351+P338+P310, P363, P405, P501
Storage	Room temp. (cool, dark place <15°C recommended), under inert gas, air-sensitive.

General Principles for Purity Assessment & Troubleshooting

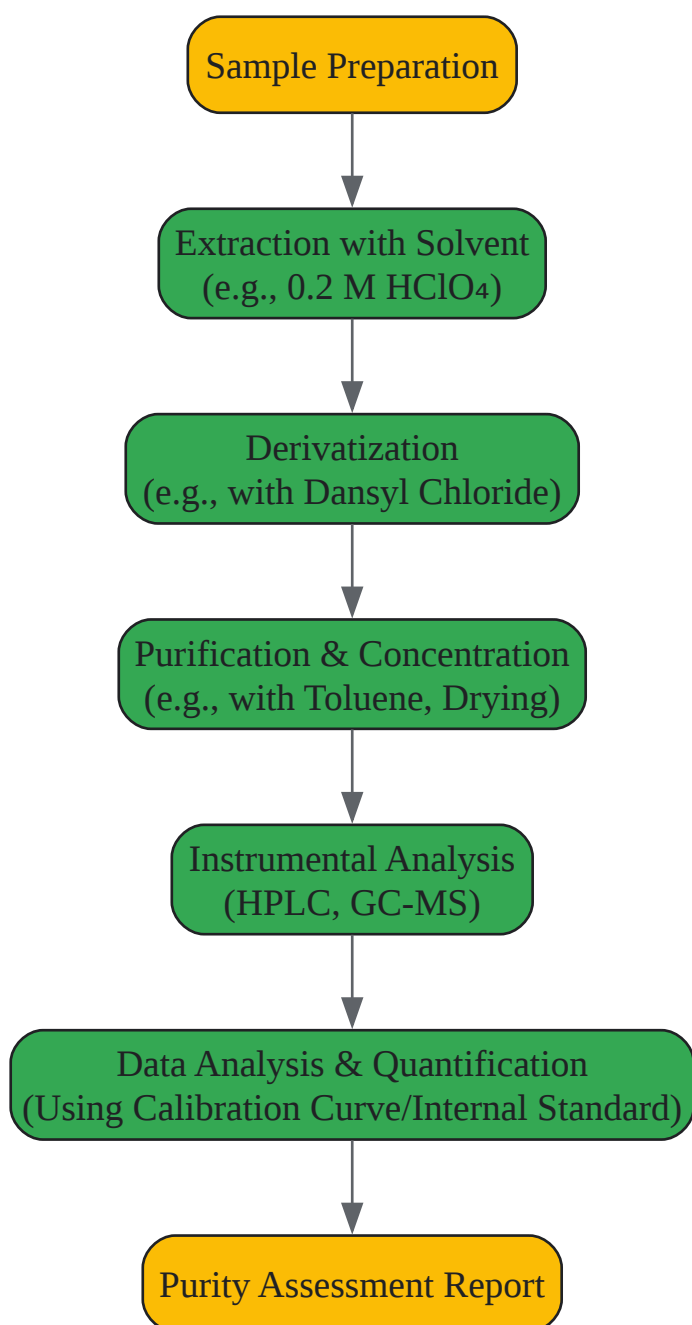
While specific methods for **1,7-Heptanediamine** are not detailed in the search results, the following general analytical principles, referenced from other contexts, are highly relevant.

- **Chromatography is a Key Technique:** High-Performance Liquid Chromatography (HPLC) is a widely preferred method for the determination of amines and similar compounds [2] [3]. The process typically involves separating the components of a mixture and requires sensitive detection.
- **Derivatization Enhances Detection:** Many amines lack strong ultraviolet (UV) absorption, making direct detection difficult. A common solution is **derivatization**—chemically modifying the compound to make it easier to detect. **Dansyl chloride** is a frequently used derivatization agent for amines because it creates stable derivatives with good UV and fluorescence properties [2] [3].
- **Internal Standards Improve Accuracy:** For accurate quantification, especially in complex mixtures like fermentation broth, using an **internal standard (IS)** is critical. This involves adding a known amount of a similar, but non-interfering, compound to the sample. The IS corrects for variations during

sample preparation and analysis, leading to much more reliable results [3] [4]. One study noted that without an internal standard, recovery rates for some amines could be as low as 50-60% [2].

- **Sample Extraction is Crucial:** The efficiency of extracting the target compound from its matrix (e.g., a fermentation broth) directly impacts results. Different solvents like **perchloric acid, hydrochloric acid, and trichloroacetic acid** at various concentrations can be tested to find the optimal extraction protocol for your specific sample [2].

The workflow below visualizes the core steps involved in a derivatization-based purity assessment method.



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